

Sodium 2-oxopentanoate structure and chemical formula.

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Compound of Interest

Compound Name: Sodium 2-oxopentanoate

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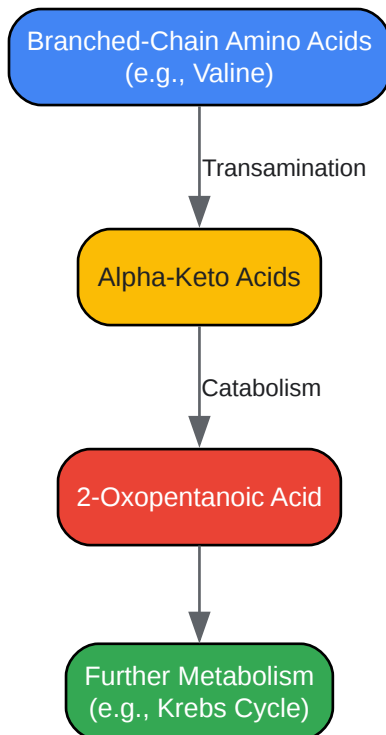
Chemical Identity and Properties

Sodium 2-oxopentanoate, also known as sodium 2-ketovalerate, is the sodium salt of 2-oxopentanoic acid.[1] It is an intermediate in the metabolism of amino acids.[2]

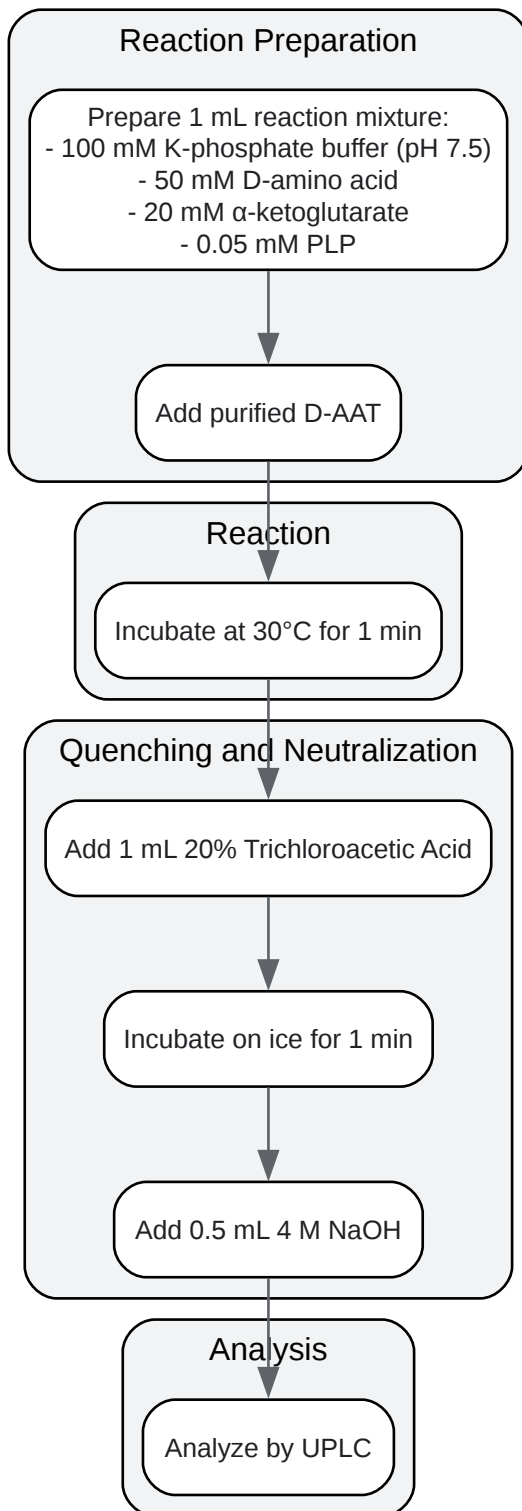
Chemical Structure

The chemical structure of **sodium 2-oxopentanoate** is characterized by a five-carbon chain with a ketone group at the second carbon and a carboxylate group at the first carbon, which is ionically bonded to a sodium ion.

Simplified Metabolic Role of 2-Oxopentanoic Acid



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References

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- 2. 2-Oxopentanoic acid | 1821-02-9 | Benchchem [benchchem.com]
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